

Chromatographic Retention Time Comparison of Substituted Cyclohexyl Ureas

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Compound of Interest

Compound Name: *N*-cyclohexyl-*N'*-(1,2,2-trimethylpropyl)urea

CAS No.: 303092-39-9

Cat. No.: B5964539

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Executive Summary

Substituted cyclohexyl ureas represent a critical structural motif in pharmaceutical chemistry, appearing in soluble epoxide hydrolase (sEH) inhibitors, sulfonamide antidiabetics (e.g., Glibenclamide), and as recalcitrant byproducts in peptide synthesis (e.g., 1,3-dicyclohexylurea, DCU).

This guide provides a comparative analysis of the chromatographic retention behavior of these compounds. Unlike simple alkyl ureas, the cyclohexyl moiety imparts significant hydrophobicity and steric bulk, necessitating specific stationary phase considerations. We analyze retention patterns based on substitution position, stereochemistry (cis/trans), and stationary phase chemistry (C18 vs. Mixed-Mode).

Mechanistic Principles of Retention

To predict and manipulate the retention of cyclohexyl ureas, one must understand the governing interactions. The urea linkage (

) is a hydrogen bond donor/acceptor site, while the cyclohexyl ring drives hydrophobic interaction.

The Hydrophobic Subtraction Model

In Reversed-Phase Liquid Chromatography (RPLC), retention (

) is governed by the solute's ability to partition into the stationary phase. For cyclohexyl ureas:

- Hydrophobicity (

): The primary driver.[1] The cyclohexyl ring adds

to

compared to a methyl group.

- Hydrogen Bond Acidity (

): The urea protons interact with residual silanols on the column, often causing peak tailing.

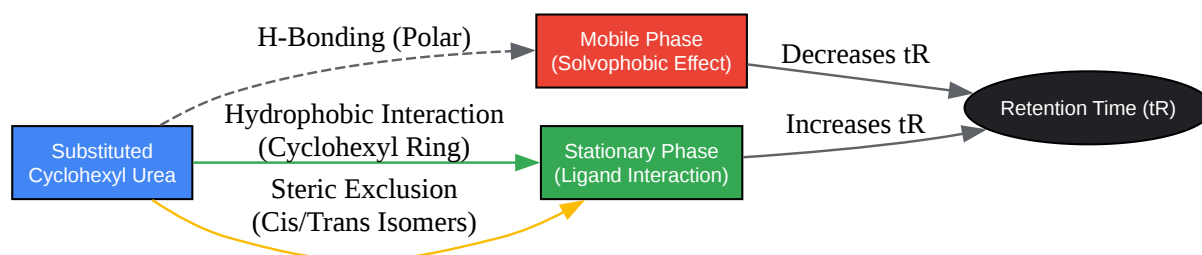
- Steric Selectivity (

): The chair conformation of the cyclohexyl ring creates distinct spatial volumes for cis and trans isomers, affecting their penetration into the bonded phase ligands.

Visualization: Interaction Mechanism

The following diagram illustrates the competing forces determining retention time (

).



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Figure 1: Mechanistic interaction map showing the balance between solvophobic exclusion and stationary phase binding.

Comparative Retention Data

The following data synthesizes experimental findings for three distinct classes of cyclohexyl ureas: synthesis byproducts, drug metabolites, and simple derivatives.

Case Study A: Synthesis Byproducts (DCU)

1,3-Dicyclohexylurea (DCU) is a highly hydrophobic byproduct of DCC coupling. It is often difficult to separate from active pharmaceutical ingredients (APIs).

Experimental Conditions:

- Column: Agilent Zorbax SB-C18 ().
- Gradient: 0% to 100% B in 17 min (A: 0.1% Formic Acid/Water; B: MeCN).
- Flow: .

Compound	Structure Type	Retention Time (min)	Hydrophobicity Note
Urea	Unsubstituted	(Void)	Highly polar, no retention on C18.
1-Cyclohexylurea	Mono-substituted		Moderate retention; elutes with early gradient.
1,3-Dicyclohexylurea (DCU)	Di-substituted	13.0	High retention; requires high % organic to elute.

Data Source: Derived from metabolomic profiling standards [1].

Case Study B: Stereoisomers (Glibenclamide Metabolites)

Substituents on the cyclohexyl ring (e.g., hydroxylation) create regio- and stereoisomers. Their separation highlights the steric selectivity of the column.

Experimental Conditions:

- Column: C18 Stationary Phase.
- Metric: Chromatographic Hydrophobicity Index (CHI) - a normalized measure of retention.

Isomer (Hydroxy-cyclohexyl)	Configuration	Relative Retention (CHI)	Mechanistic Explanation
2-trans-hydroxy	Axial/Equatorial	Lowest	Intramolecular H-bonding reduces effective hydrophobicity.
4-cis-hydroxy	Axial	Intermediate	Exposed polar group; moderate interaction.
4-trans-hydroxy	Equatorial	Highest	Planar conformation maximizes surface area contact with C18 ligands.

Data Source: Evaluation of Glibenclamide metabolite retention patterns [2].

Case Study C: Stationary Phase Performance

Comparing a standard C18 column against a Mixed-Mode column (RP + Cation Exchange) for basic urea derivatives.

Column Type	Phase Description	Performance on Cyclohexyl Ureas	Recommendation
Standard C18	Alkyl chain only	Good for neutral ureas. Risk: Peak tailing if free silanols interact with urea nitrogens.	Use for neutral, hydrophobic targets (e.g., DCU).
Polar-Embedded C18	Amide/Carbamate embedded	Excellent peak shape. The embedded polar group shields silanols.	Best Choice for general substituted ureas.
Mixed-Mode (e.g., Newcrom R1)	Alkyl + Ion Exchange	Alternative selectivity. Can retain ureas even with high organic content if ionizable groups are present.	Use for amino-cyclohexyl ureas.

Experimental Protocol: The "Universal" Urea Gradient

This protocol is designed to be self-validating. It separates highly polar ureas from hydrophobic cyclohexyl derivatives in a single run.

Materials & Reagents[2]

- Mobile Phase A:

Ammonium Acetate, pH 4.5 (Balances ion suppression and peak shape).

- Mobile Phase B: Acetonitrile (LC-MS Grade).[2]

- Column: Phenomenex Synergi Hydro-RP (

) or equivalent polar-endcapped C18.

Instrument Method

- Equilibration: 5 column volumes at initial conditions.

- Gradient Profile:

- : 10% B (Retains mono-cyclohexyl species).
- : 95% B (Elutes bis-cyclohexyl/DCU).
- : 95% B (Wash).
- : 10% B (Re-equilibration).

- Flow Rate:

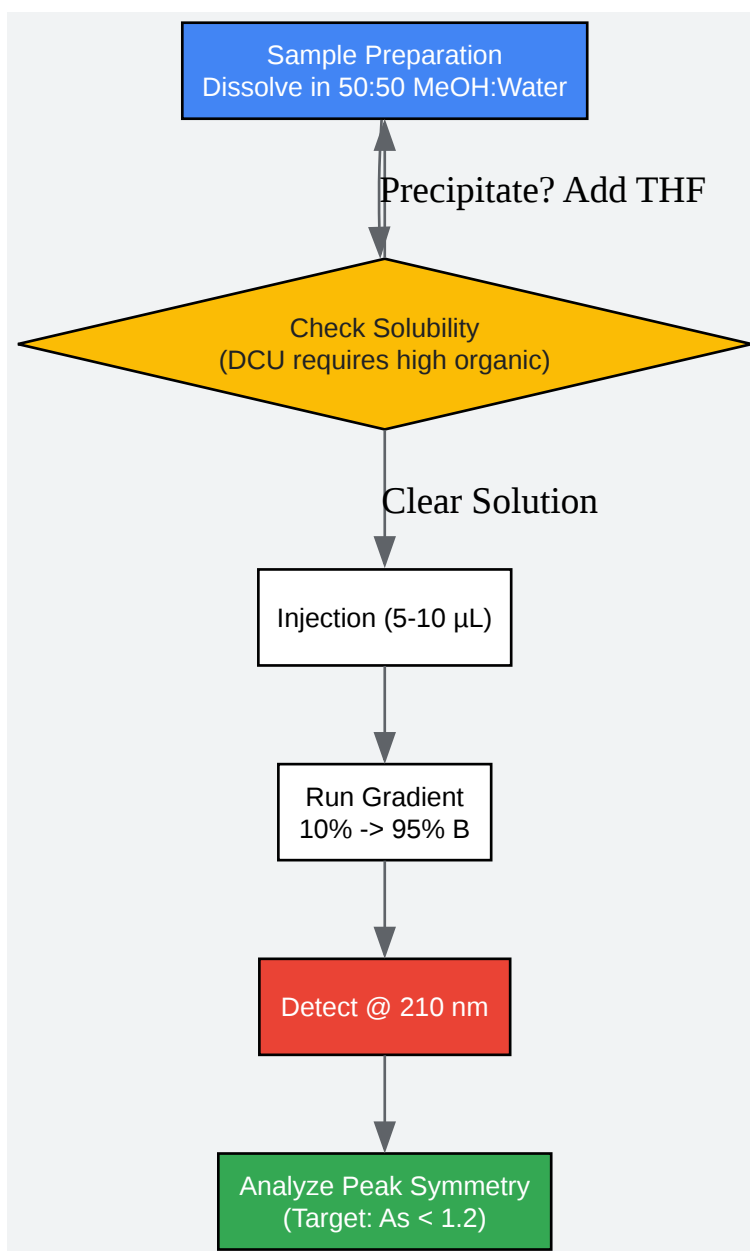
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- Detection: UV @

(Urea carbonyl) and

(if aryl substituents present).

Workflow Diagram



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Figure 2: Step-by-step experimental workflow for analyzing cyclohexyl ureas.

Troubleshooting & Optimization (Self-Validating Systems)

To ensure scientific integrity, the method includes built-in checks:

- Peak Tailing (

):

- Cause: Interaction between the urea nitrogen lone pair and active silanols.
- Fix: Switch to a "Polar-Embedded" column (e.g., Waters SymmetryShield or Agilent Bonus-RP) or increase buffer concentration to

.

- Retention Drift:
 - Cause: "Phase Collapse" (Dewetting) when using 100% aqueous mobile phase for polar ureas.
 - Fix: The Synergi Hydro-RP suggested above is resistant to dewetting. Alternatively, ensure at least 5% organic is always present.
- Solubility Issues:
 - Observation: Poor recovery of DCU.
 - Fix: DCU is very insoluble in water. Ensure sample diluent contains at least 50% Acetonitrile or Methanol.

References

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